

An In-depth Technical Guide to 2-Phenylpyrimidine-5-sulfonamide Derivatives and Analogues

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Compound of Interest

Compound Name: 2-Phenylpyrimidine-5-sulfonamide

Cat. No.: B1528319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-phenylpyrimidine-5-sulfonamide** derivatives and their analogues, a class of compounds with significant potential in drug discovery. This document details their synthesis, biological activities, and mechanisms of action, supported by quantitative data, detailed experimental protocols, and visual diagrams of relevant biological pathways and experimental workflows.

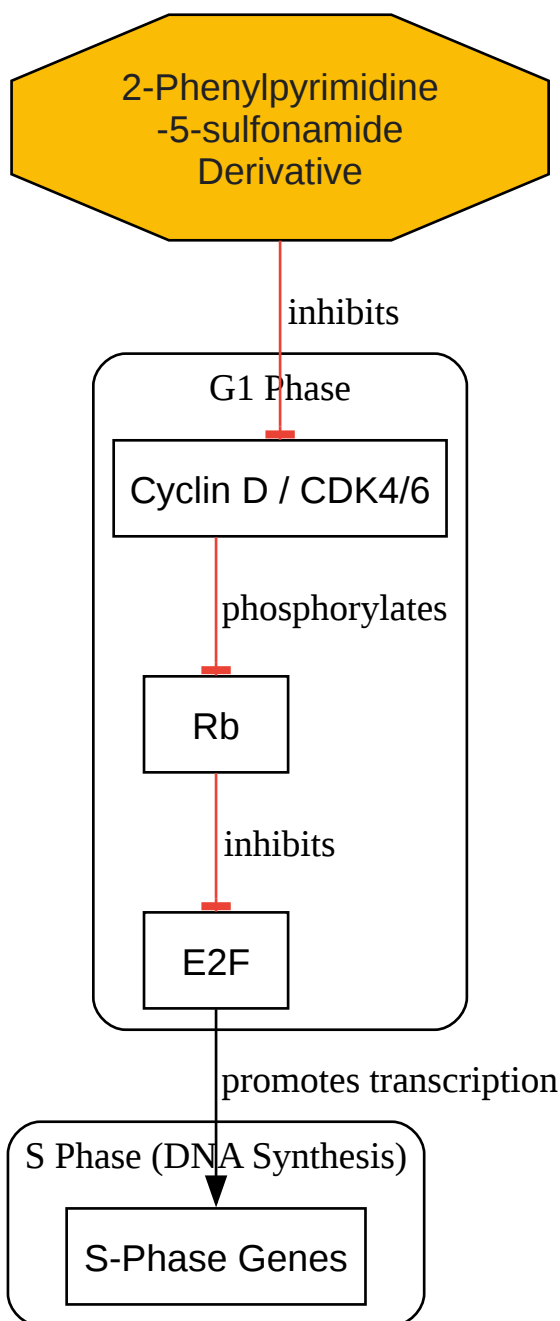
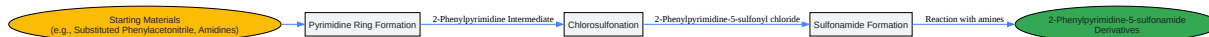
Core Structure and Therapeutic Potential

The **2-phenylpyrimidine-5-sulfonamide** scaffold is a privileged structure in medicinal chemistry, forming the basis for the development of a wide range of therapeutic agents. The versatility of this core allows for substitutions at various positions, leading to a diverse library of analogues with activities spanning anticancer, antifungal, and enzyme inhibition domains. The sulfonamide group is a key pharmacophore known for its ability to interact with various biological targets, while the pyrimidine ring serves as a versatile scaffold for structural modifications.

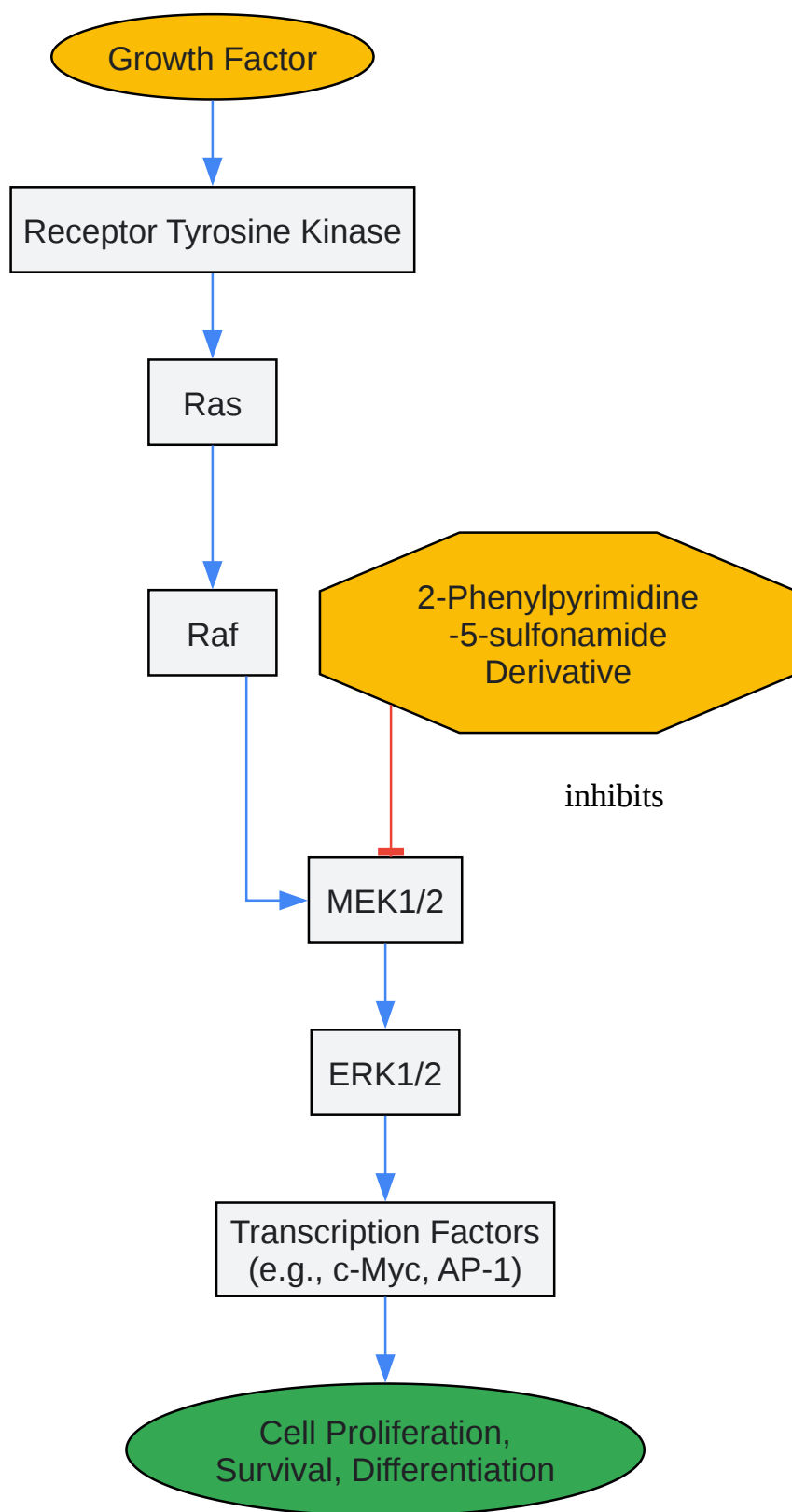
Synthesis of 2-Phenylpyrimidine-5-sulfonamide Derivatives

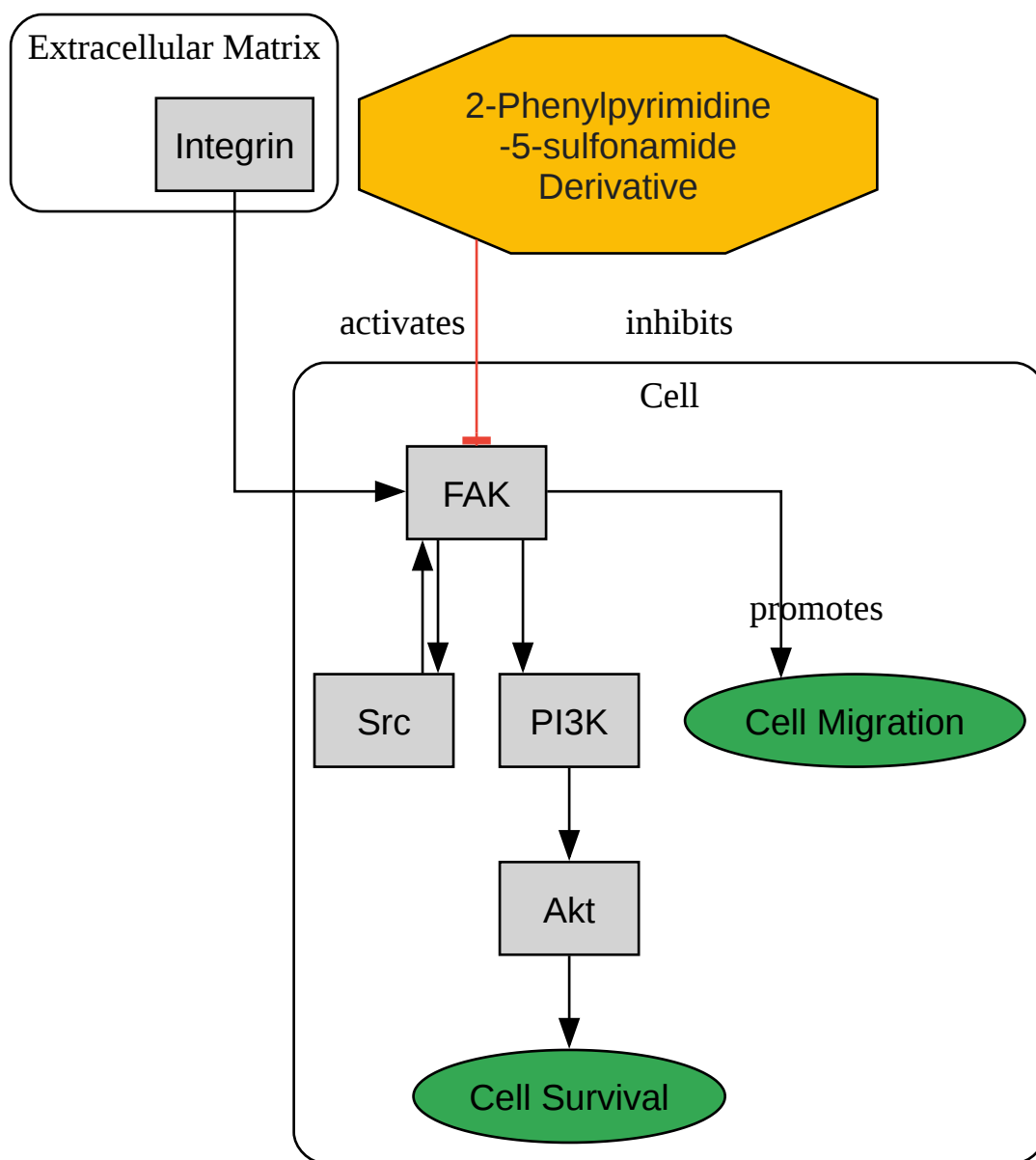
The synthesis of **2-phenylpyrimidine-5-sulfonamide** derivatives typically involves a multi-step process. A general synthetic approach is outlined below.

General Synthesis Workflow:

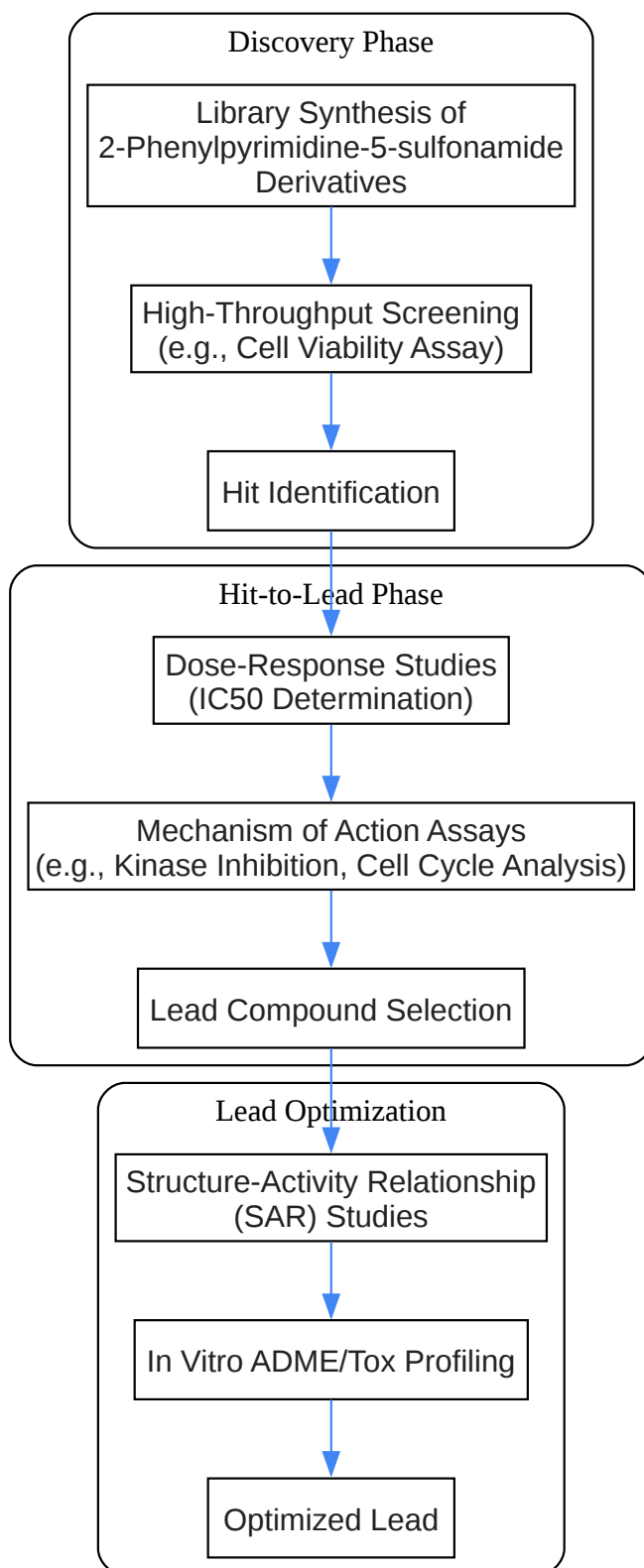


Simplified Cell Cycle Progression (G1/S Checkpoint)





FAK Signaling Pathway Inhibition



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